

An In-depth Technical Guide to Anti-inflammatory Agent 31 (Enone 17)

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Compound of Interest

Compound Name: Anti-inflammatory agent 31

Cat. No.: B15573470

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Abstract

Anti-inflammatory agent 31, also identified as enone 17, is a semi-synthetic derivative of andrographolide, a natural diterpenoid lactone. This compound has demonstrated significant anti-inflammatory properties through the modulation of key signaling pathways. This technical guide provides a comprehensive overview of its chemical structure, physicochemical and pharmacological properties, and detailed experimental protocols for its evaluation. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the discovery and development of novel anti-inflammatory therapeutics.

Chemical Structure and Physicochemical Properties

Anti-inflammatory agent 31 is a derivative of andrographolide, a natural product isolated from *Andrographis paniculata*. Its chemical identity is confirmed by the CAS number 3051838-54-8.

Chemical Structure:

While a definitive public domain image of the exact chemical structure for "**Anti-inflammatory agent 31**" or "enone 17" is not readily available in the search results, its identity as an andrographolide derivative provides a foundational understanding of its core scaffold. Andrographolide possesses a characteristic labdane diterpenoid structure. The designation

"enone 17" suggests a modification creating an α,β -unsaturated ketone (enone) functionality, likely at or involving position 17 of the andrographolide backbone. This structural feature is often introduced to enhance biological activity.

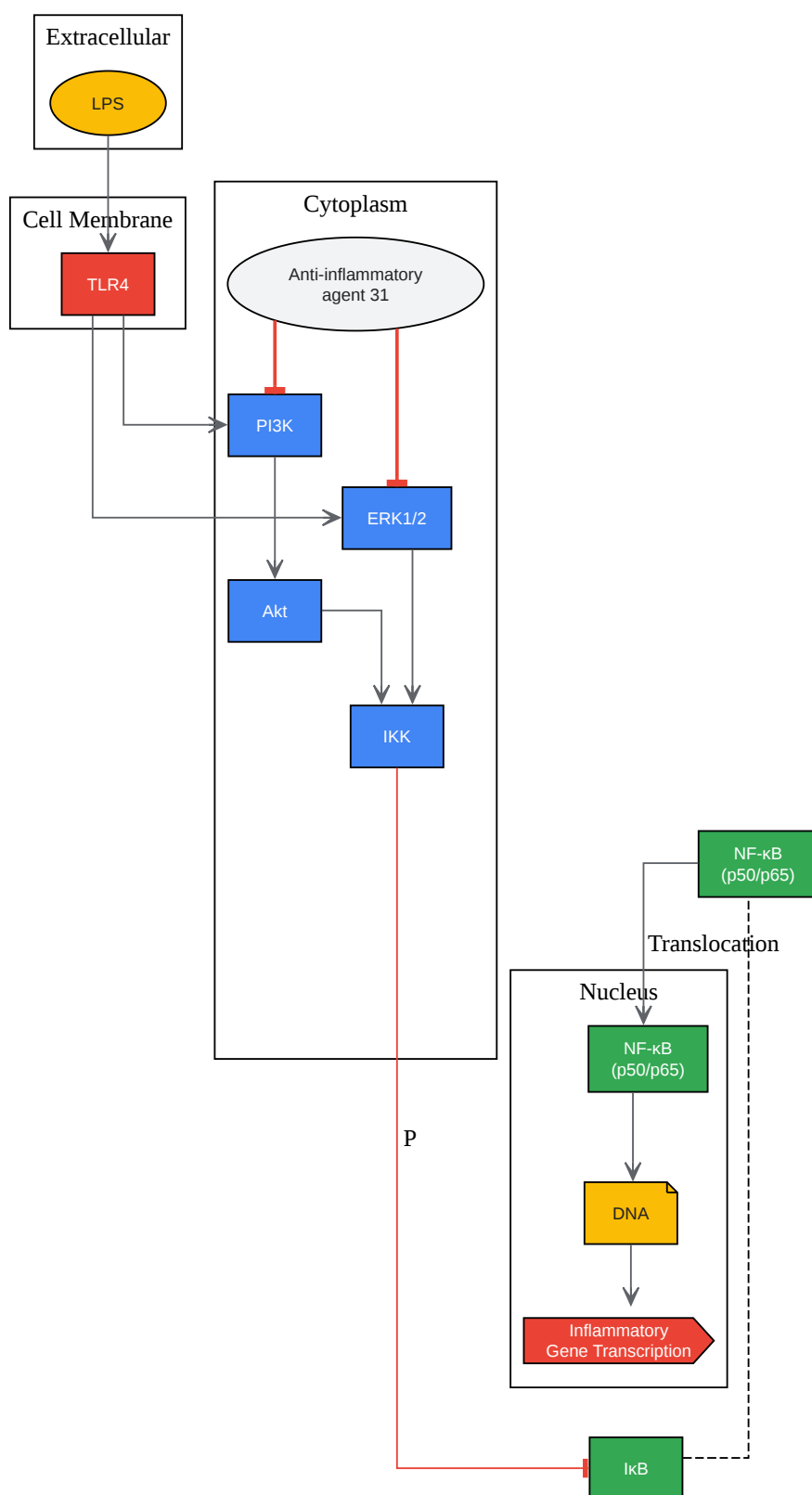
The following table summarizes the known physicochemical properties of **Anti-inflammatory agent 31**.

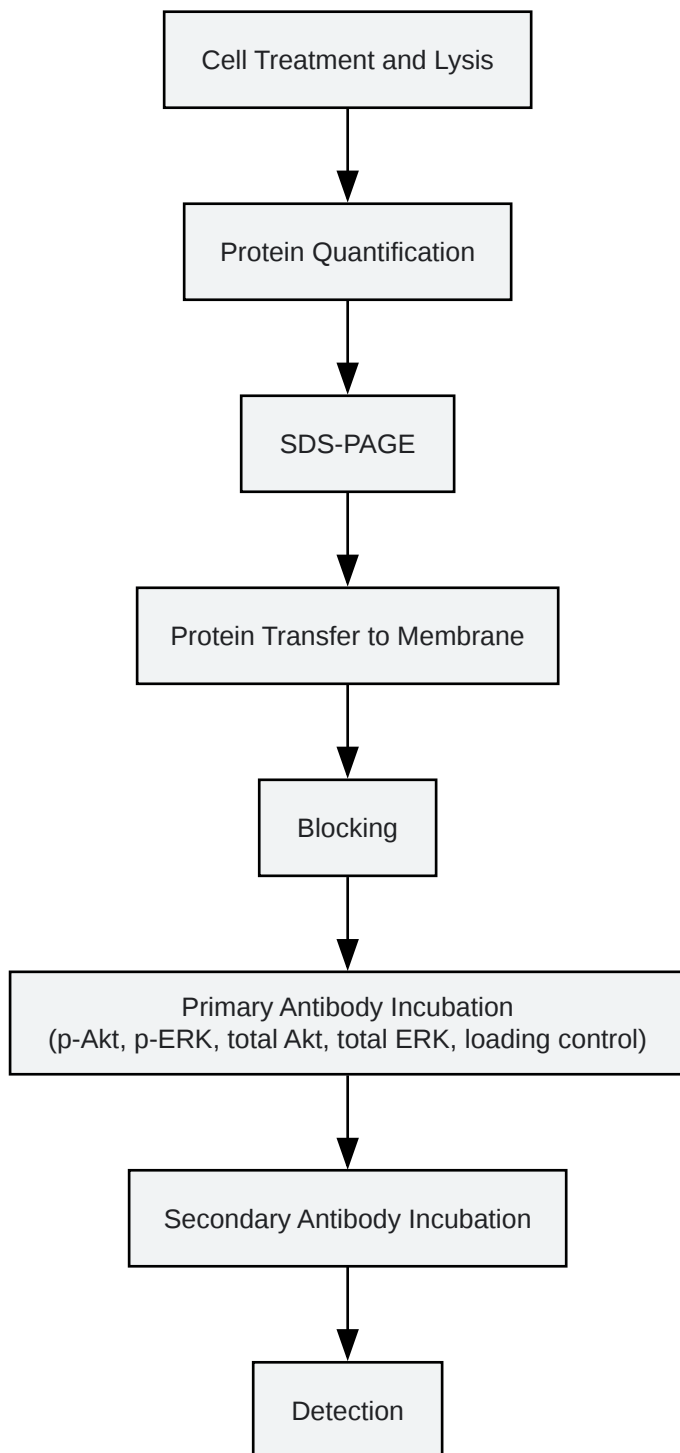
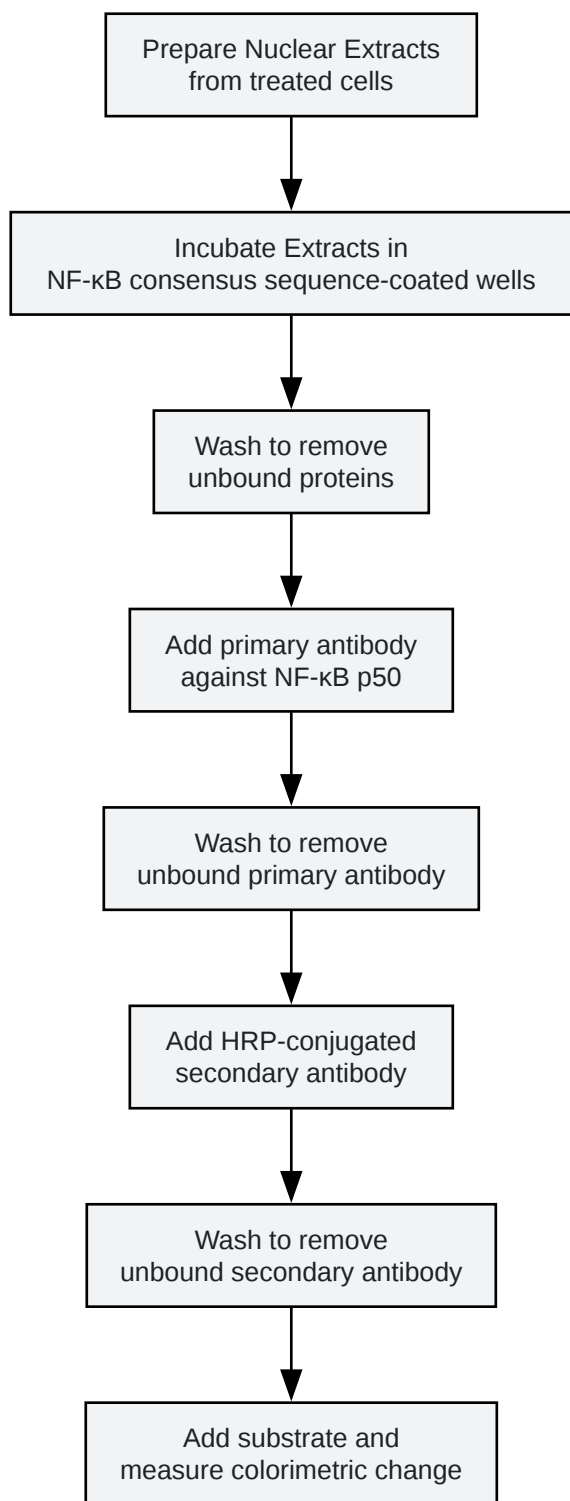
Property	Value	Reference
Chemical Name	Anti-inflammatory agent 31; enone 17	[1][2]
CAS Number	3051838-54-8	[3]
Molecular Formula	C ₁₉ H ₃₀ O ₃	[3]
Molecular Weight	306.44 g/mol	[3]
Appearance	Not specified	
Melting Point	Not specified	
Solubility	Not specified	
Storage	Powder: -20°C for 3 years	

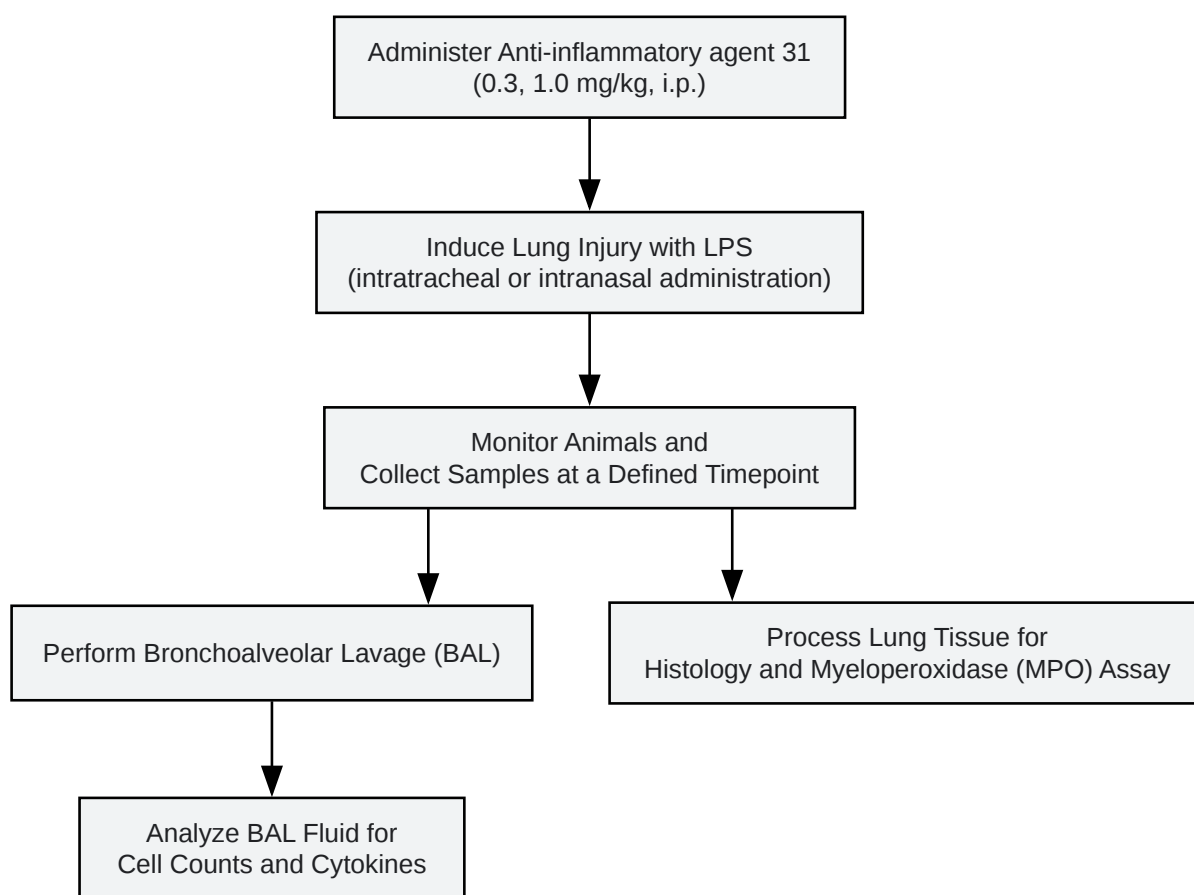
Pharmacological Properties and Mechanism of Action

Anti-inflammatory agent 31 exerts its effects by targeting critical inflammatory signaling pathways. Its primary mechanism involves the inhibition of Nuclear Factor-kappa B (NF- κ B) activation. This inhibition is achieved through the upstream blockade of the Phosphoinositide 3-kinase/Protein Kinase B (PI3K/Akt) and the Extracellular signal-regulated kinase 1/2 (ERK1/2) Mitogen-Activated Protein Kinase (MAPK) signaling pathways[1][4].

The proposed mechanism of action is visualized in the following signaling pathway diagram.







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